

Solubility of 4-Bromo-2-chloro-6-methylaniline in organic solvents

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Compound of Interest

Compound Name: 4-Bromo-2-chloro-6-methylaniline

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An In-depth Technical Guide to the Solubility of **4-Bromo-2-chloro-6-methylaniline** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Bromo-2-chloro-6-methylaniline is a substituted aniline derivative with potential applications in organic synthesis and pharmaceutical development. Understanding its solubility in various organic solvents is crucial for process design, purification, formulation, and reaction optimization. This technical guide provides a framework for approaching the solubility determination of this compound.

While specific quantitative solubility data for **4-Bromo-2-chloro-6-methylaniline** is not extensively documented in publicly available literature, this guide furnishes detailed experimental protocols for researchers to determine these values. The methodologies provided are based on widely accepted scientific principles for solubility measurement.

Data Presentation: A Template for Reporting

To facilitate consistent data reporting and comparison, it is recommended to present experimentally determined solubility data in a structured format. The following table serves as a template for how quantitative results should be organized. The values presented are purely illustrative and intended to demonstrate the proper format for data presentation.

Table 1: Hypothetical Solubility of **4-Bromo-2-chloro-6-methylaniline** in Various Organic Solvents at Different Temperatures.

Solvent	Temperature (°C)	Solubility (g/100 mL)	Molar Solubility (mol/L)
Methanol	25	Data Point 1	Data Point 1
	40	Data Point 2	Data Point 2
Ethanol	25	Data Point 3	Data Point 3
	40	Data Point 4	Data Point 4
Acetone	25	Data Point 5	Data Point 5
	40	Data Point 6	Data Point 6
Ethyl Acetate	25	Data Point 7	Data Point 7
	40	Data Point 8	Data Point 8
Dichloromethane	25	Data Point 9	Data Point 9
	40	Data Point 10	Data Point 10
Toluene	25	Data Point 11	Data Point 11
	40	Data Point 12	Data Point 12
Heptane	25	Data Point 13	Data Point 13
	40	Data Point 14	Data Point 14

Experimental Protocols

The most widely accepted method for determining the equilibrium solubility of a solid in a liquid is the Saturation Shake-Flask Method.^{[1][2]} This method involves creating a saturated solution by agitating an excess of the solid solute in the solvent for a sufficient period to reach equilibrium. The concentration of the solute in the resulting clear solution is then determined.

Key Materials and Equipment

- **4-Bromo-2-chloro-6-methylaniline** (high purity)
- Selected organic solvents (analytical grade)
- Scintillation vials or flasks with screw caps
- Orbital shaker or magnetic stirrer with temperature control
- Analytical balance
- Syringe filters (e.g., 0.45 μm PTFE)
- Volumetric flasks and pipettes
- Analytical instrument (e.g., UV-Vis Spectrophotometer or HPLC) or gravimetric analysis equipment (evaporating dish, oven).

Methodology: Saturation Shake-Flask Protocol

- Preparation: Add an excess amount of solid **4-Bromo-2-chloro-6-methylaniline** to a series of vials, each containing a known volume of a specific organic solvent. "Excess" means enough solid is added so that some remains undissolved after equilibrium is reached.^[1]
- Equilibration: Seal the vials tightly and place them in an orbital shaker or on a stir plate with controlled temperature. Agitate the mixtures for a predetermined period (e.g., 24-48 hours) to ensure that equilibrium is reached.^[3] The time required for equilibration may need to be determined experimentally by taking measurements at different time points until the concentration remains constant.
- Phase Separation: After equilibration, allow the vials to stand undisturbed at the same temperature to let the excess solid settle.^[1] Carefully withdraw a sample of the supernatant (the clear liquid phase) using a syringe fitted with a filter to remove any undissolved solid particles. This step is critical to prevent overestimation of solubility.
- Analysis: Determine the concentration of **4-Bromo-2-chloro-6-methylaniline** in the filtered supernatant. Two common methods for this are Gravimetric Analysis and Spectroscopic Analysis.

This method is straightforward and does not require sophisticated instrumentation.[4][5]

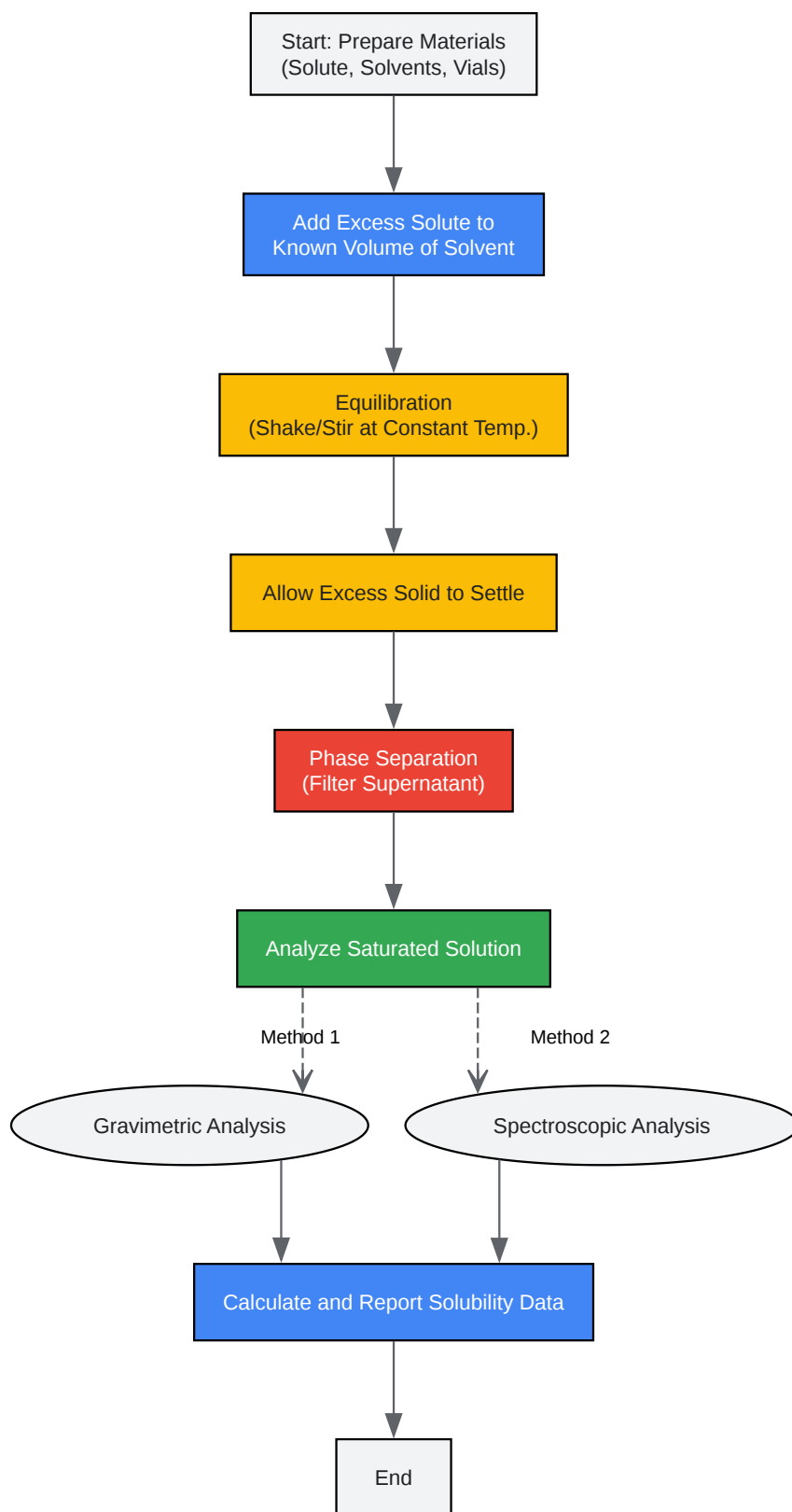
- Accurately pipette a known volume of the filtered supernatant into a pre-weighed, dry evaporating dish.[4]
- Carefully evaporate the solvent under a gentle stream of nitrogen or in a fume hood. For higher boiling point solvents, a vacuum oven at a suitable temperature can be used.
- Once the solvent is fully evaporated, dry the dish containing the solid residue to a constant weight in an oven set to a temperature below the compound's melting point.[6]
- The final weight of the dish minus its initial empty weight gives the mass of the dissolved solute.[4]
- Calculate the solubility, typically expressed in grams per 100 mL of solvent.

This method is faster and suitable for compounds with a chromophore, which **4-Bromo-2-chloro-6-methylaniline** has.

- Calibration Curve: Prepare a series of standard solutions of **4-Bromo-2-chloro-6-methylaniline** of known concentrations in the solvent of interest. Measure the absorbance of each standard at the wavelength of maximum absorbance (λ_{max}). Plot a graph of absorbance versus concentration to create a calibration curve.
- Sample Measurement: Dilute the filtered supernatant with a known factor using the same solvent to ensure the absorbance reading falls within the linear range of the calibration curve.
- Measure the absorbance of the diluted sample.
- Use the calibration curve to determine the concentration of the diluted sample and then multiply by the dilution factor to find the concentration of the original saturated solution.

Mandatory Visualization

The following diagram illustrates the experimental workflow for determining the solubility of **4-Bromo-2-chloro-6-methylaniline** using the shake-flask method.



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Caption: Experimental workflow for solubility determination.

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